

2,4,6-Tribromophenyl Acrylate (CAS 3741-77-3): A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *2,4,6-Tribromophenyl acrylate*

Cat. No.: *B1293535*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **2,4,6-Tribromophenyl acrylate** (TBPA), a brominated acrylic monomer with significant applications in materials science. This document consolidates key chemical and physical properties, detailed experimental protocols for its synthesis and polymerization, and an exploration of its potential toxicological pathways based on current understanding of brominated flame retardants.

Core Data and Properties

2,4,6-Tribromophenyl acrylate is a white crystalline solid primarily utilized as a reactive flame retardant in the synthesis of various polymers. Its high bromine content contributes to the flame-retardant properties of the resulting materials.

Physical and Chemical Properties

The following table summarizes the key physical and chemical properties of **2,4,6-Tribromophenyl acrylate**.

Property	Value	Source(s)
CAS Number	3741-77-3	[1] [2]
Molecular Formula	C ₉ H ₅ Br ₃ O ₂	[1] [2]
Molecular Weight	384.85 g/mol	[1]
Appearance	White to almost white crystalline powder	[2]
Melting Point	78-79 °C	[1]
Boiling Point	380.8 °C at 760 mmHg	[1]
Density	2.1 g/cm ³	[1]
Flash Point	184.1 °C	[1]
Refractive Index	1.611	[1]
Solubility	Soluble in toluene	Kowa American Corporation
Purity	>98.0% (GC)	[2]

Spectral Data

While specific spectral data from experimental studies are not readily available in the public domain, predicted Nuclear Magnetic Resonance (NMR) data can be a useful reference for researchers.

Spectrum	Prediction
¹ H NMR	Predicted spectra are available through chemical databases.
¹³ C NMR	Predicted spectra are available through chemical databases.

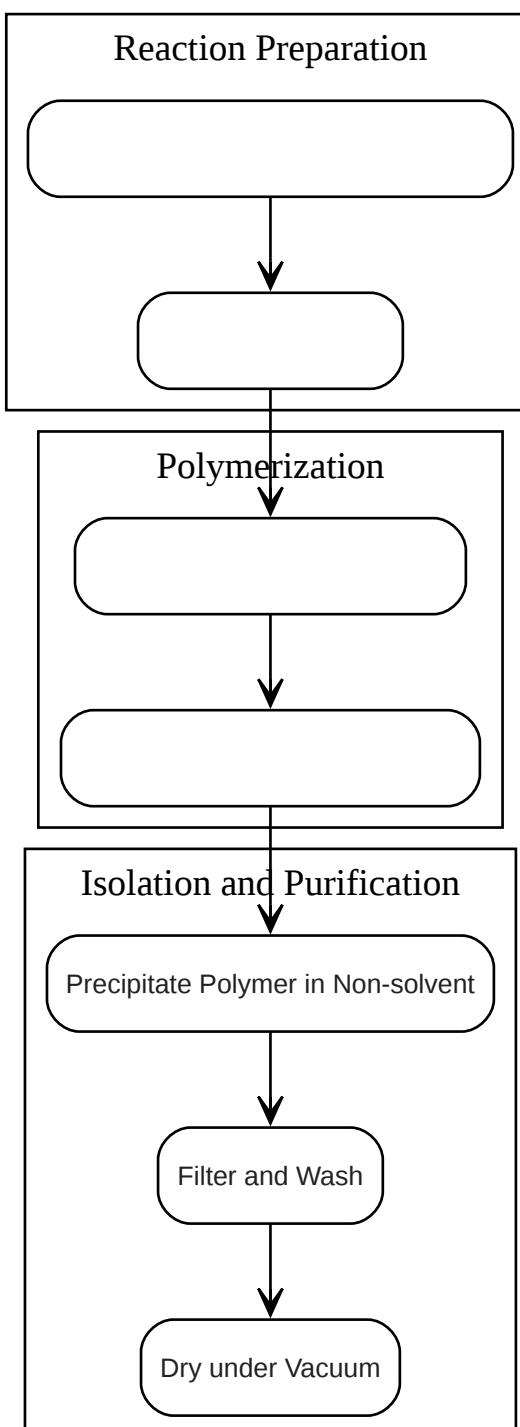
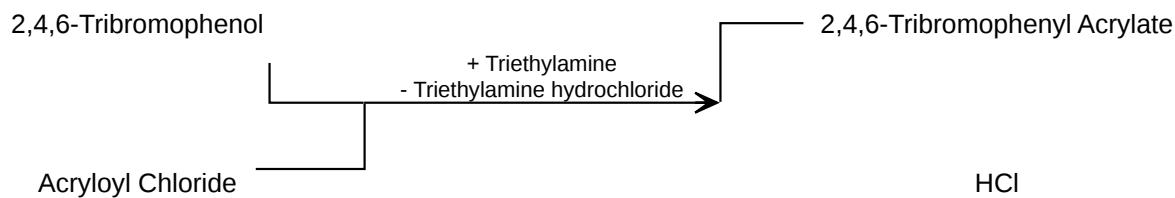
Experimental Protocols

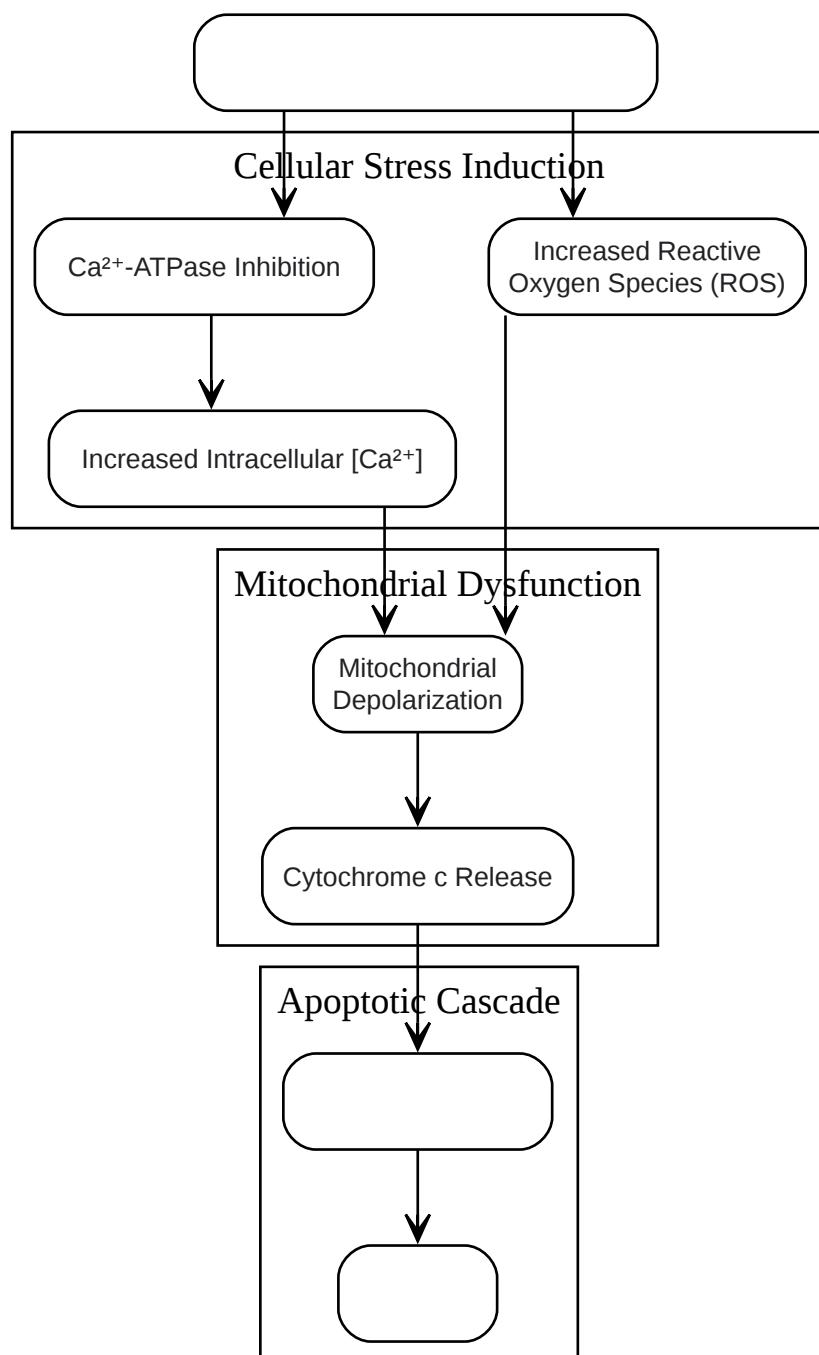
This section details the experimental procedures for the synthesis and polymerization of **2,4,6-Tribromophenyl acrylate**.

Synthesis of 2,4,6-Tribromophenyl Acrylate

The synthesis of **2,4,6-Tribromophenyl acrylate** is typically achieved through the esterification of 2,4,6-tribromophenol with acryloyl chloride in the presence of a base to neutralize the hydrochloric acid byproduct.

Reaction Scheme:





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References

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